

Personal protective equipment for handling 3-Bromo-7-azaindole

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Compound of Interest

Compound Name: 3-Bromo-7-azaindole

Cat. No.: B143151

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Essential Safety and Handling Guide for 3-Bromo-7-azaindole

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **3-Bromo-7-azaindole** (CAS Number: 74420-15-8). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this chemical.

Chemical Overview and Hazards:

3-Bromo-7-azaindole is a yellow solid used as a reagent in the preparation of biologically active azaindoles.[\[1\]](#)[\[2\]](#) It is classified as a hazardous substance with the following primary concerns[\[3\]](#):

- Acute Oral Toxicity: Toxic if swallowed.[\[3\]](#)
- Skin Irritation: Causes skin irritation.[\[3\]](#)
- Serious Eye Damage: Causes serious eye damage.[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)

Due to these hazards, it is imperative to use appropriate personal protective equipment (PPE) and follow strict handling protocols.

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent exposure. The following table summarizes the recommended PPE for various laboratory activities involving **3-Bromo-7-azaindole**.

| Activity | Eye/Face Protection | Hand Protection | Respiratory Protection | Protective Clothing |
|------------------------------------|---|--|--|---|
| Weighing and preparing solutions | Chemical splash goggles or a face shield.[1][4] | Chemical-resistant gloves (e.g., nitrile).[3][5] | N95 dust mask or a respirator if dust is generated.[3][4] | Laboratory coat. [1] |
| Conducting reactions and transfers | Chemical splash goggles.[5] | Chemical-resistant gloves. [3] | Work in a well-ventilated area or a chemical fume hood.[1] | Laboratory coat. [1] |
| Handling spills | Chemical splash goggles and a face shield.[1] | Heavy-duty, chemical-resistant gloves. | Air-purifying respirator with appropriate cartridges.[6] | Chemical-resistant suit or apron.[6][7] |
| Waste disposal | Chemical splash goggles.[5] | Chemical-resistant gloves. [3] | Not generally required if handling sealed containers. | Laboratory coat. [1] |

Operational and Disposal Plans

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[8]

- Engineering Controls: All work with **3-Bromo-7-azaindole** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust.[\[1\]](#)
- Weighing: When weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust exposure.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[1\]](#) Do not eat, drink, or smoke in the laboratory.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep away from strong oxidizing agents and strong acids.[\[8\]](#)
- The designated storage area should be locked.[\[1\]](#)

Spill Management:

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation, and place it into a suitable container for disposal.[\[8\]](#)
- Decontamination: Clean the spill area with an appropriate solvent and then wash with soap and water.

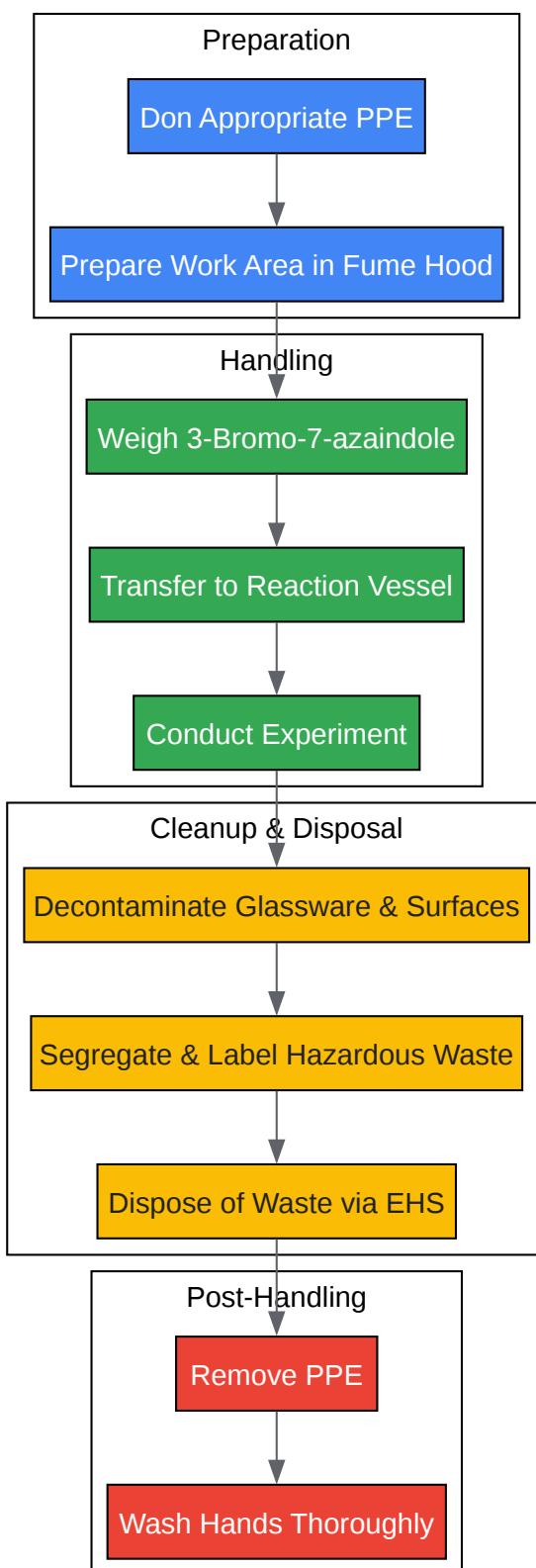
Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[\[1\]](#)
- Consult with your institution's environmental health and safety (EHS) office for specific disposal protocols and to ensure compliance with local, regional, and national regulations.[\[8\]](#)

Do not empty into drains.[\[8\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **3-Bromo-7-azaindole** in a laboratory setting.



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Caption: Workflow for handling **3-Bromo-7-azaindole**.

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